

Essential Safety and Operational Guide for Handling A-1155463

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-1155463

Cat. No.: B8055303

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This document provides crucial safety and logistical information for the handling, use, and disposal of **A-1155463**, a potent and selective BCL-XL inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and operational efficiency.

Compound Identification and Properties

Identifier	Value
IUPAC Name	Not available in search results
CAS Number	1235034-55-5[1]
Molecular Formula	C ₂₈ H ₃₁ N ₃ O ₆ ·HCl (Hydrochloride salt)
Molecular Weight	542.02 g/mol (Hydrochloride salt)[2]

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **A-1155463** was not found, based on its potent biological activity and handling guidelines for similar research compounds, the following hazards should be considered. **A-1155463** is a physiologically active substance that may cause adverse effects if not handled properly.

Potential Hazards:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.
- May cause cancer.
- May damage fertility or the unborn child.
- Toxic if swallowed.[\[2\]](#)
- Very toxic to aquatic life with long-lasting effects.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification
Gloves	Impervious gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or goggles
Lab Coat	Standard laboratory coat
Respiratory	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator is recommended.

First Aid Measures

Exposure Route	Procedure
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3]
Skin Contact	Immediately wash with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]

Storage and Handling

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Recommended storage for a stock solution is at -80°C for up to 2 years or -20°C for up to 1 year.[1]
- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust. All handling of the solid compound should be performed in a chemical fume hood.[5]

Experimental Protocols and Data

In Vitro Cellular Assays

Cell Viability Assay:

- Cells are treated with increasing concentrations of **A-1155463**.
- After 72 hours of incubation, cell viability is assessed using the CellTiter-Glo luminescent cell viability assay.
- Results are normalized to untreated cells.
- The EC₅₀ value is calculated using appropriate software (e.g., GraphPad Prism).[6]

Binding Affinity:

Protein	K _i (nM)
BCL-XL	<0.01[7]
BCL-2	80[1][8]
BCL-W	19[1][8]
MCL-1	>440[1][8]

In Vivo Studies in Mice

Pharmacokinetic and Pharmacodynamic Studies:

- Animal Model: SCID-Beige mice.[9]
- Dosing: A single intraperitoneal (IP) dose of 5 mg/kg.[6][9]
- Vehicle: 5% DMSO, 10% EtOH, 20% Cremaphor ELP, and 65% D5W.[9]
- Pharmacodynamic Endpoint: Platelet counts were measured at various time points post-dose via retro-orbital bleeds to assess BCL-XL inhibition. A significant drop in platelets was observed at 6 hours, with recovery to normal levels within 72 hours.[6][9]

Tumor Growth Inhibition Studies:

- Animal Model: SCID-Beige mice with H146 small cell lung cancer xenografts.[9]
- Dosing: Daily IP administration of 5 mg/kg for 14 days.[6][9]
- Outcome: A statistically significant inhibition of tumor growth (44% maximum) was observed. [6][9]

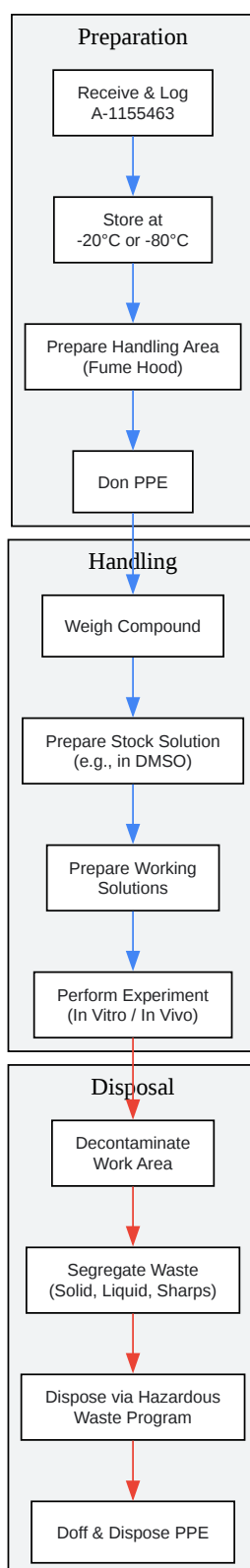
Disposal Plan

All waste materials contaminated with **A-1155463** should be treated as hazardous waste.

- Solid Waste: Collect in a designated, sealed container. This includes contaminated gloves, bench paper, and pipette tips.[10]

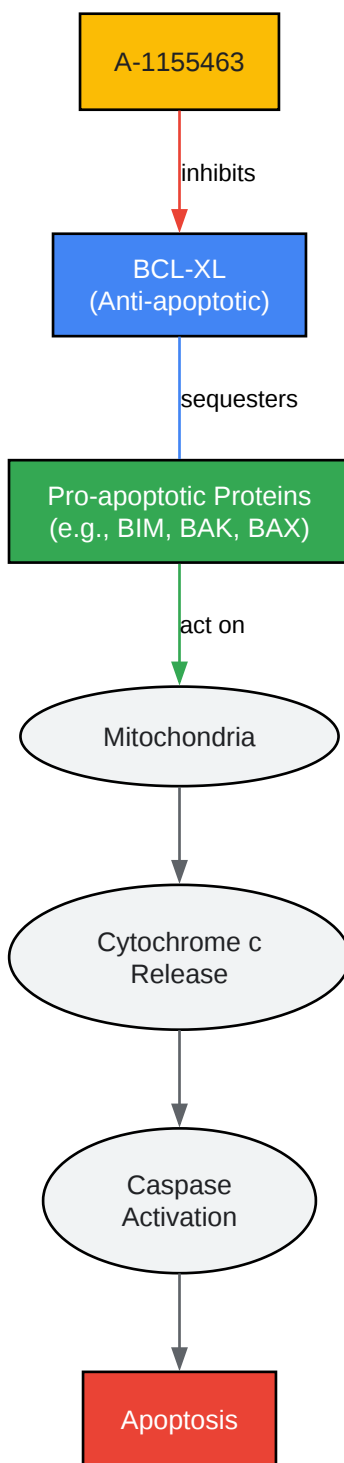
- Liquid Waste: Collect in a sealed, leak-proof container. Chemical decontamination with a suitable disinfectant (e.g., 10% bleach solution for 30 minutes) may be appropriate before disposal, but compatibility should be verified.[\[11\]](#) Never autoclave bleach-treated liquids.[\[10\]](#)
- Sharps: All sharps (needles, scalpels, etc.) must be disposed of in an approved, puncture-resistant sharps container.[\[11\]](#)
- Disposal Route: All hazardous waste must be disposed of through an approved institutional hazardous waste program.[\[2\]](#)

Diagrams



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Caption: Workflow for handling **A-1155463**.



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Caption: **A-1155463** mechanism of action.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling A-1155463]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8055303#personal-protective-equipment-for-handling-a-1155463]

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